

CAS number 16552-67-3 properties

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Compound of Interest

Compound Name: 5-Bromo-3-methylisoquinoline

CAS No.: 16552-67-3

Cat. No.: B2720222

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Comprehensive Technical Guide: Properties, Reactivity, and Applications of CAS 16552-67-3 (5-Bromo-3-methylisoquinoline)

Abstract

5-Bromo-3-methylisoquinoline (CAS 16552-67-3) is a highly versatile halogenated heterocyclic building block. Characterized by its regioselective reactivity, this compound serves as a critical intermediate in modern drug discovery, acting as the foundational scaffold for synthesizing potent inhibitors targeting neurodegeneration (SARM1) and oncology (HSP90). This whitepaper provides an in-depth analysis of its physicochemical properties, mechanistic causality in synthetic workflows, and validated experimental protocols.

Physicochemical Profiling & Structural Causality

The utility of **5-Bromo-3-methylisoquinoline** stems directly from its electronic and steric architecture. The electron-withdrawing nature of the fused pyridine ring lowers the lowest unoccupied molecular orbital (LUMO) energy of the C5–Br bond, highly activating it toward oxidative addition by transition metals (e.g., Palladium). Simultaneously, the C3-methyl group provides localized steric shielding to the nitrogen atom, minimizing unwanted coordination or N-

oxidation side reactions during complex cross-coupling cycles without hindering access to the C5 position.

Table 1: Physicochemical Properties of CAS 16552-67-3

Property	Value
Chemical Name	5-Bromo-3-methylisoquinoline
CAS Number	16552-67-3[1]
Molecular Formula	C10H8BrN[1]
Molecular Weight	222.08 g/mol [1]
Appearance	Pale-yellow to yellow-brown solid[2]
Melting Point	40–42 °C
Storage Conditions	Sealed in dry, room temperature or refrigerated[2]

| SMILES | CC1=CC2=C(C=N1)C=CC=C2Br[1] |

Strategic Applications in Medicinal Chemistry

Neurodegeneration: SARM1 NADase Inhibition

Sterile alpha and TIR motif-containing 1 (SARM1) is a critical executioner of axonal degeneration. Following nerve injury or mitochondrial stress, SARM1's NADase activity rapidly depletes cellular NAD⁺, leading to metabolic collapse[3]. Derivatives of **5-Bromo-3-methylisoquinoline** have emerged as breakthrough therapeutics in this space. For instance, the derivative DSRM-3716 is a potent, reversible inhibitor of SARM1 with an IC₅₀ of 75 nM.

Mechanistically, these isoquinoline inhibitors do not merely block the active site; they undergo a base-exchange reaction with the nicotinamide moiety of NAD⁺ to form a new adduct (1AD), which acts as the bona fide orthosteric inhibitor[3]. This recapitulates the protective Sarm1^{-/-} phenotype, allowing the recovery of a metastable pool of axons fated to degenerate[4].

Oncology: HSP90 Chaperone Inhibition

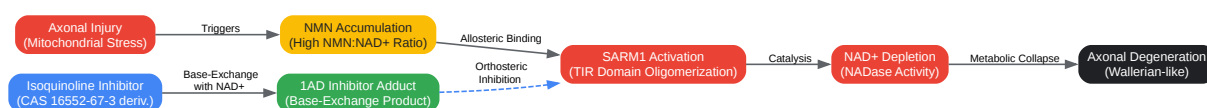
Heat shock protein 90 (HSP90) stabilizes client proteins essential for tumor survival and proliferation. Inhibiting HSP90 leads to the degradation of these oncogenic proteins, inducing apoptosis[5]. The **5-bromo-3-methylisoquinoline** core is heavily utilized in the synthesis of bicyclic HSP90 inhibitors. By functionalizing the C5 position, medicinal chemists can generate compounds that selectively bind the ATP-binding pocket of cytosolic HSP90, demonstrating broad and effective anticancer activity[6].

Table 2: Key Biological Targets & Quantitative Metrics for Derivatives

Target Enzyme	Disease Area	Derivative Example	Key Quantitative Metric	Mechanism of Action
SARM1	Neuropathy	DSRM-3716	IC50 = 75 nM	Base-exchange with NAD+ to form 1AD adduct[3]

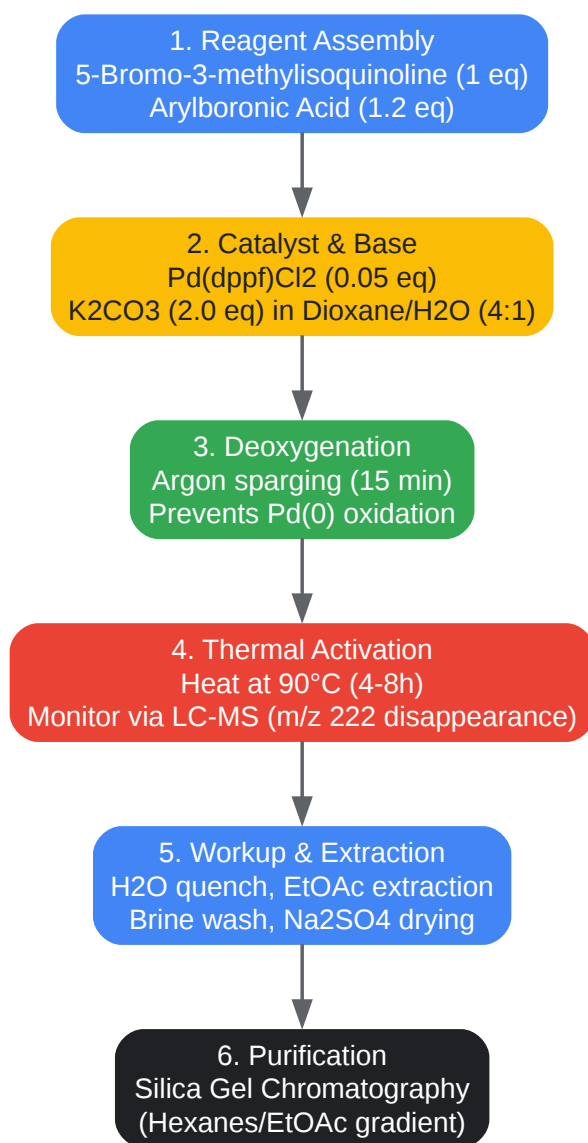
| HSP90 | Oncology | Bicyclic Isoquinolines | Broad cell growth inhibition | Client protein destabilization & degradation[5] |

Visualizations of Mechanisms and Workflows



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Figure 1: Mechanism of SARM1 inhibition by isoquinoline derivatives preventing axonal degeneration.



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Figure 2: Step-by-step workflow for the Pd-catalyzed Suzuki-Miyaura cross-coupling at the C5 position.

Synthetic Utility & Validated Protocols

Mechanistic Rationale for C5 Functionalization

To build complex therapeutic agents, the C5-bromine must be substituted via cross-coupling. We utilize the Suzuki-Miyaura Cross-Coupling reaction.

- **Catalyst Choice:** Pd(dppf)Cl₂ is selected because the large bite angle of the bidentate dppf ligand accelerates the reductive elimination step, which is typically rate-limiting when coupling sterically demanding aryl groups to the isoquinoline core.
- **Solvent System:** A 1,4-Dioxane/H₂O (4:1) mixture is critical. The organic phase solubilizes the isoquinoline, while the aqueous phase dissolves the K₂CO₃ base, generating the highly nucleophilic arylboronate intermediate required for rapid transmetalation.

Self-Validating Protocol: Suzuki-Miyaura Cross-Coupling

- **Assembly:** In a Schlenk flask, combine **5-Bromo-3-methylisoquinoline** (1.0 equiv), the desired arylboronic acid (1.2 equiv), K₂CO₃ (2.0 equiv), and Pd(dppf)Cl₂ (0.05 equiv).
- **Solvent Addition:** Add a pre-mixed solution of 1,4-Dioxane and deionized H₂O (4:1 ratio, 10 mL per mmol of substrate).
- **Deoxygenation (Critical Step):** Sparge the mixture with Argon for 15 minutes. Causality: Oxygen insertion into the Pd(0) species forms an inactive peroxo-palladium(II) complex, halting the catalytic cycle.
- **Thermal Activation:** Seal the flask and heat to 90 °C for 4–8 hours.
- **Validation Checkpoint 1 (Reaction Progress):** Analyze an aliquot via LC-MS. The reaction is complete when the starting material peak at m/z 222 [M+H]⁺ completely disappears. If unreacted bromide persists after 6 hours, verify the pH of the aqueous layer (must be >9) to ensure active transmetalation; if basic, spike with an additional 0.02 equiv of Pd catalyst.
- **Workup:** Cool to room temperature, dilute with EtOAc, and wash with water and brine. Dry the organic layer over anhydrous Na₂SO₄.
- **Validation Checkpoint 2 (Product Integrity):** Following silica gel purification, ¹H-NMR must confirm the disappearance of the characteristic C5-H resonance and the retention of the C3-methyl singlet at ~2.7 ppm, confirming regioselective coupling without degradation of the core scaffold.

References

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Sources

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